

Toxicological Profile of Tecloftalam in Non-Target Organisms: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tecloftalam*

Cat. No.: *B131677*

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Disclaimer: The following information on the toxicological profile of **Tecloftalam** in non-target organisms is based on publicly available data, which is limited for certain species. This document is intended for informational purposes and should not be used as a substitute for a comprehensive environmental risk assessment.

Executive Summary

Tecloftalam is a bactericide primarily used for the control of bacterial leaf blight in rice. While its mode of action is targeted at bacteria, understanding its potential impact on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide synthesizes the available toxicological data for **Tecloftalam** across various non-target species, including aquatic organisms, birds, bees, and soil organisms.

Significant data gaps exist in the publicly available literature, particularly for terrestrial non-target organisms such as birds, bees, and earthworms. The most comprehensive data is available for aquatic species. This guide presents the available quantitative data in structured tables, details the standard experimental protocols for toxicological testing, and provides visualizations of the known mode of action and a general experimental workflow.

Toxicological Profile of Tecloftalam Aquatic Organisms

The acute toxicity of **Tecloftalam** to aquatic organisms has been evaluated in fish, aquatic invertebrates, and algae. The available data suggests a moderate acute toxicity to fish and low toxicity to aquatic invertebrates and algae.

Data Presentation: Acute Toxicity of **Tecloftalam** to Aquatic Organisms

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish				
Rainbow Trout (Oncorhynchus mykiss)	96-hour LC ₅₀	9.0	96 hours	[1]
Rainbow Trout (Oncorhynchus mykiss)	NOEC	2.3	96 hours	[1]
Aquatic Invertebrates				
Water Flea (Daphnia magna)	48-hour EC ₅₀	>10	48 hours	[2]
Algae				
Green Algae (Scenedesmus subspicatus)	72-hour EC ₅₀	5.8	72 hours	[2]

Experimental Protocols: Aquatic Toxicity Testing

The methodologies for assessing the acute toxicity of chemical substances to aquatic organisms are well-established and standardized by international organizations such as the Organisation for Economic Co-operation and Development (OECD).

Fish, Acute Toxicity Test (as per OECD Guideline 203)[3]

This test is designed to determine the median lethal concentration (LC₅₀) of a substance in fish.

- Test Species: A recommended cold-water species is the Rainbow Trout (*Oncorhynchus mykiss*).
- Test Conditions: The test is typically conducted as a 96-hour static, semi-static, or flow-through test. For **Tecloftalam**, a semi-static test was performed[1].
- Procedure:
 - Following a preliminary range-finding test, groups of fish are exposed to a range of concentrations of the test substance. A control group is exposed to water without the test substance.
 - The fish are maintained at a constant temperature (e.g., approximately 14°C for rainbow trout) with a defined photoperiod (e.g., 16 hours light, 8 hours dark)[1].
 - Mortality and any sublethal effects (e.g., loss of equilibrium, changes in swimming behavior) are observed and recorded at 24, 48, 72, and 96 hours.
 - The LC₅₀ value and its 95% confidence limits are calculated at each observation time using statistical methods like probit analysis.
 - The No Observed Effect Concentration (NOEC), the highest concentration at which no statistically significant effects are observed, is also determined.

Daphnia sp., Acute Immobilisation Test (as per OECD Guideline 202)

This test evaluates the concentration of a substance that causes immobilization in 50% of the exposed *Daphnia magna*.

- Test Organism: *Daphnia magna* neonates (less than 24 hours old).
- Test Conditions: The test is conducted for 48 hours under static conditions.
- Procedure:
 - Groups of daphnids are exposed to a series of concentrations of the test substance in a suitable medium.

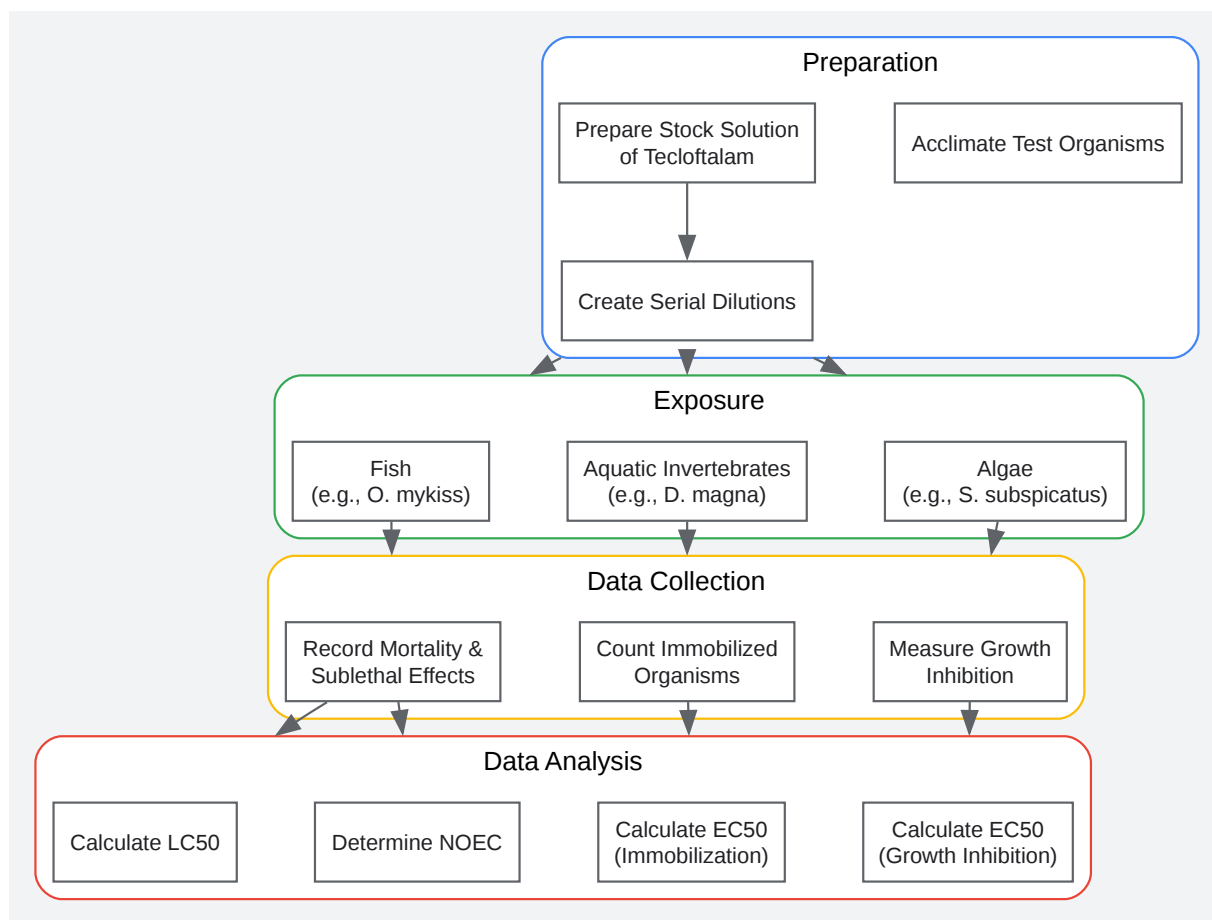
- The daphnids are observed at 24 and 48 hours, and the number of immobilized individuals (those unable to swim) is recorded.
- The EC₅₀ (median effective concentration) for immobilization is calculated at 48 hours.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (as per OECD Guideline 201)

This test assesses the effect of a substance on the growth of freshwater algae.

- Test Organism: A rapidly growing green alga species such as *Scenedesmus subspicatus*.
- Test Conditions: The test is typically conducted over 72 hours under constant illumination and temperature.
- Procedure:
 - Exponentially growing algal cultures are exposed to various concentrations of the test substance.
 - Algal growth is measured at 24, 48, and 72 hours using methods such as cell counts or photometric measurements.
 - The EC₅₀ for growth inhibition is determined by comparing the growth in the test cultures to that of the control.

Mandatory Visualization: Experimental Workflow for Acute Aquatic Toxicity Testing



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Caption: General workflow for acute aquatic toxicity testing of **Tecloftalam**.

Avian Species

There is a significant lack of publicly available data on the toxicity of **Tecloftalam** to avian species. The AERU database indicates that data for both acute and short-term dietary toxicity in birds are not available[2].

Experimental Protocols: Avian Toxicity Testing

In the absence of specific data for **Tecloftalam**, the standard methodologies for assessing avian toxicity are presented below.

Avian Acute Oral Toxicity Test (as per OECD Guideline 223)

This test is designed to determine the acute oral toxicity of a substance to birds, typically expressed as a median lethal dose (LD₅₀).

- Test Species: Commonly used species include the Northern Bobwhite (*Colinus virginianus*) or the Mallard duck (*Anas platyrhynchos*).
- Procedure:
 - Birds are fasted before the administration of a single oral dose of the test substance.
 - A control group receives the vehicle only.
 - The birds are observed for mortality and signs of toxicity for at least 14 days.
 - The LD₅₀ is calculated based on the observed mortality at different dose levels.

Avian Dietary Toxicity Test (as per OECD Guideline 205)

This test evaluates the toxicity of a substance when administered in the diet over a short period.

- Test Species: Similar to the acute oral test, quail or mallard ducklings are often used.
- Procedure:
 - Young birds are fed a diet containing the test substance at various concentrations for five days.
 - This is followed by a three-day observation period with a normal diet.
 - Mortality, signs of toxicity, and food consumption are recorded daily.
 - The LC₅₀ (median lethal concentration) in the diet is determined.

Bees

No quantitative data on the toxicity of **Tecloftalam** to bees is publicly available. The AERU database explicitly states that data for both contact and oral acute toxicity to honeybees (*Apis* spp.) are missing[2].

Experimental Protocols: Honeybee Toxicity Testing

Standardized tests are available to assess the potential risk of pesticides to honeybees.

Honeybees, Acute Oral Toxicity Test (as per OECD Guideline 213)

This test determines the acute oral LD₅₀ of a substance to adult worker honeybees.

- Test Organism: Young adult worker honeybees (*Apis mellifera*).
- Procedure:
 - Bees are starved for a short period and then individually fed a single dose of the test substance in a sucrose solution.
 - Control bees receive only the sucrose solution.
 - Mortality is recorded at 24, 48, and 72 hours.
 - The LD₅₀ is calculated at each observation time.

Honeybees, Acute Contact Toxicity Test (as per OECD Guideline 214)

This test determines the acute contact LD₅₀ by direct application of the substance to the bees.

- Test Organism: Young adult worker honeybees (*Apis mellifera*).
- Procedure:
 - A small, precise volume of the test substance in a suitable solvent is applied to the dorsal thorax of each bee.
 - Control bees are treated with the solvent alone.
 - Mortality is assessed at 24, 48, and 72 hours.

- The contact LD₅₀ is calculated.

Soil Organisms

There is no publicly available information on the toxicity of **Tecloftalam** to soil organisms such as earthworms. The AERU database indicates that data for both acute and chronic toxicity to earthworms are not available[2].

Experimental Protocols: Earthworm Toxicity Testing

The effects of chemicals on earthworms are typically assessed through acute and reproduction tests.

Earthworm, Acute Toxicity Test (as per OECD Guideline 207)

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.

- Test Organism: Adult earthworms of the species *Eisenia fetida*.
- Procedure:
 - Earthworms are exposed to a range of concentrations of the test substance mixed into an artificial soil substrate.
 - Mortality is assessed after 7 and 14 days.
 - The LC₅₀ is determined at the end of the 14-day period.

Earthworm Reproduction Test (as per OECD Guideline 222)

This test assesses the sublethal effects of a substance on the reproductive output of earthworms.

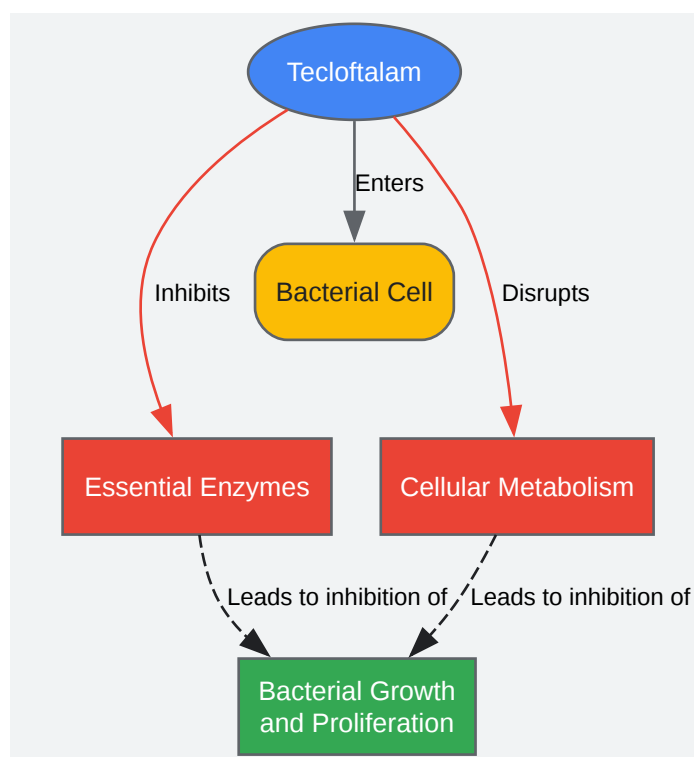
- Test Organism: Adult *Eisenia fetida*.
- Procedure:
 - Adult earthworms are exposed to the test substance in artificial soil for four weeks, during which mortality and changes in biomass are recorded.

- After four weeks, the adult worms are removed, and the soil is incubated for another four weeks.
- The number of juvenile earthworms that have hatched is then counted.
- The EC₅₀ for reproductive effects and the NOEC are determined.

Mode of Action and Signaling Pathways

The primary mode of action of **Tecloftalam** is the inhibition of bacterial growth[2]. It is known to disrupt essential enzyme functions and interfere with cellular metabolism in target bacteria. However, the specific signaling pathways affected by **Tecloftalam** in non-target organisms have not been elucidated in the available scientific literature. The toxic effects observed in non-target organisms may be due to off-target effects on analogous biochemical pathways or other, as yet unidentified, mechanisms.

Mandatory Visualization: Proposed Antibacterial Mode of Action of **Tecloftalam**



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Caption: Proposed antibacterial mode of action of **Tecloftalam**.

Conclusion and Data Gaps

The available toxicological data for **Tecloftalam** in non-target organisms is limited, with the most complete information pertaining to acute aquatic toxicity. Based on the current data, **Tecloftalam** presents a moderate acute risk to fish and a low acute risk to aquatic invertebrates and algae.

There are significant data gaps regarding the toxicity of **Tecloftalam** to birds, bees, and soil organisms. The absence of this information precludes a comprehensive environmental risk assessment for terrestrial ecosystems. Further research is required to address these knowledge gaps and to elucidate the specific mode of action and potential sublethal effects of **Tecloftalam** in a wider range of non-target species. This will enable a more robust evaluation of its environmental safety.

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- To cite this document: BenchChem. [Toxicological Profile of Tecloftalam in Non-Target Organisms: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131677#toxicological-profile-of-tecloftalam-in-non-target-organisms]

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